analytical methods for N-benzyl-1-cyclobutylmethanamine quantification

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Compound of Interest

Compound Name:	*N-benzyl-1-cyclobutylmethanamine*
CAS No.:	*356539-83-8*
Cat. No.:	*B1270926*

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Application Note: Quantitative Profiling of **N-benzyl-1-cyclobutylmethanamine**

Abstract

This technical guide outlines robust analytical protocols for the quantification and identification of **N-benzyl-1-cyclobutylmethanamine** ($C_{12}H_{17}N$, MW: 175.27 g/mol).[1] As a secondary amine featuring both aromatic (benzyl) and cycloaliphatic (cyclobutyl) moieties, this molecule presents specific challenges regarding basicity, peak tailing, and UV sensitivity. This guide prioritizes UHPLC-MS/MS for high-sensitivity quantification and GC-MS (via fluorinated derivatization) for orthogonal purity assessment.[1]

Analyte Physicochemical Profile

Understanding the molecule is the prerequisite for method design.[1]

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Property	Value / Characteristic	Impact on Methodology
Formula	$C_{12}H_{17}N$	Precursor Ion $[M+H]^+$ = 176.28 Da.[1]
Structure	Ph-CH_2-NH-CH_2-Cyclobutyl	Secondary amine prone to silanol interaction.[1]
Basicity (pKa)	~9.5 (Estimated)	Requires high pH mobile phase OR acidic mobile phase with end-capped columns.[1]
LogP	~2.8 - 3.2	Moderately lipophilic; excellent retention on C18.[1]
UV Activity	Weak (Benzene ring only)	UV detection (210 nm) is feasible but non-selective.[1] MS is required for trace analysis.[1]

Analytical Workflow Strategy

The following decision tree illustrates the logic for selecting the appropriate workflow based on sample matrix and sensitivity requirements.

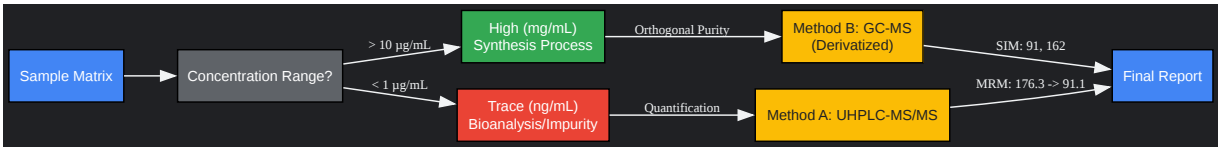

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Figure 1: Strategic workflow for **N-benzyl-1-cyclobutylmethanamine** analysis.

Method A: UHPLC-MS/MS (Primary Quantification)

Rationale: Secondary amines often exhibit severe peak tailing on traditional silica-based columns due to ionic interactions with residual silanols.[1] To mitigate this, we utilize a Charged

Surface Hybrid (CSH) column technology which applies a low-level positive surface charge to repel the protonated amine, ensuring sharp peak shape under acidic conditions suitable for MS.[1]

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Waters XSelect CSH C18 XP, 2.5 µm, 2.1 x 100 mm (or equivalent).[1]
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[1]
- Injection Vol: 2 µL.
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).[1]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile (LC-MS Grade).

Gradient Table:

Time (min)	% A	% B	Curve
0.0	**95**	**5**	**Initial**
1.0	95	5	Hold
6.0	5	95	Linear
7.5	5	95	Wash
7.6	95	5	Re-equilibrate

| 10.0 | 95 | 5 | End |[1]

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+).[1]

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- Capillary Voltage: 3.0 kV.[1]
- Desolvation Temp: 450°C.
- Source Temp: 150°C.

MRM Transitions:

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Quantifier	**176.3**	**91.1**	**22**	**Tropylium ion formation (Benzyl cleavage)**
Qualifier 1	176.3	121.1	18	Loss of cyclobutyl fragment

| Qualifier 2 | 176.3 | 69.1 | 30 | Cyclobutylmethyl cation |[1]

Method B: GC-MS (Purity & Identification)

Rationale: Direct injection of secondary amines in GC often leads to adsorption and poor reproducibility.[1] Derivatization is mandatory to block the active amine hydrogen, improving volatility and peak symmetry. We utilize MBTFA (N-Methyl-bis(trifluoroacetamide)) to form the trifluoroacetyl derivative.[1]

Derivatization Protocol

- Aliquot: Transfer 100 µL of sample (in dry ethyl acetate) to a reaction vial.
- Reagent: Add 50 µL MBTFA.
- Catalyst: Add 10 µL Pyridine (scavenger).
- Reaction: Cap and heat at 65°C for 30 minutes.

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- Cool: Cool to room temperature.
- Dilute: Dilute to 1 mL with Ethyl Acetate prior to injection.

GC Parameters

- Column: DB-5ms UI (30 m x 0.25 mm x 0.25 µm).[1]
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[1]
- Inlet: Split 10:1, 250°C.
- Transfer Line: 280°C.[1]

Temperature Program:

- Initial: 60°C (hold 1 min).
- Ramp 1: 20°C/min to 280°C.
- Final: 280°C (hold 3 min).

MS Detection (EI Source):

- Derivative Mass: 175.27 (Parent) + 97 (TFA group) - 1 (H) = 271.27 Da.[1]
- Target Ions: 91 (Base peak), 202 (M-CF3), 271 (Molecular Ion).[1]

Sample Preparation (Liquid-Liquid Extraction)

Because the analyte is basic, pH manipulation is the key to high recovery.

- Sample: 200 µL Plasma/Reaction Mixture.
- Internal Standard: Add 20 µL deuterated analog (or N-benzyl-ethylamine) @ 10 µg/mL.
- Basification: Add 200 µL 0.1 M NaOH (pH > 12).
  - Note: This ensures the amine is uncharged (free base) and hydrophobic.

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- Extraction: Add 1 mL MTBE (Methyl tert-butyl ether).
- Agitation: Vortex 5 mins; Centrifuge 5 mins @ 4000 rpm.
- Transfer: Transfer organic (top) layer to a clean tube.
- Evaporation: Dry under N_2 stream at 40°C.
- Reconstitution:
  - For LC-MS: 200 µL Mobile Phase A/B (80:20).[1]
  - For GC-MS: 200 µL Ethyl Acetate (proceed to derivatization).

Validation & Quality Control

Adhering to ICH Q2(R1) guidelines [1].

- Linearity: 1 – 1000 ng/mL (LC-MS); $r^2 > 0.995$.[1]
- Recovery: > 85% using the LLE protocol described above.
- Carryover: Monitor the blank injection after the highest standard. If > 20% of LLOQ is observed, increase the wash volume of the autosampler needle with 50:50 MeOH:Water + 0.1% Formic Acid.

References

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